

alternative reagents to 2-chloro-N,N-dimethylnicotinamide in drug discovery

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Compound of Interest

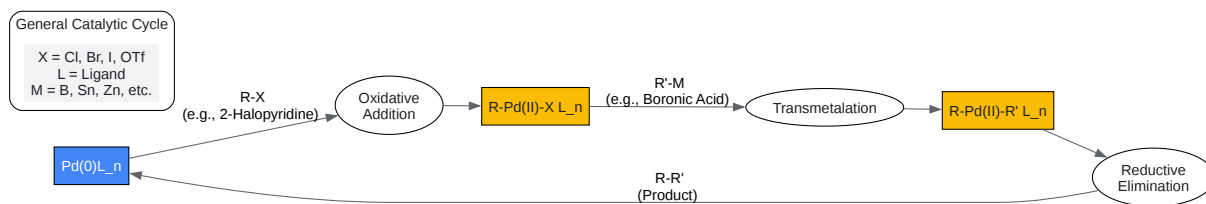
Compound Name: 2-chloro-N,N-dimethylnicotinamide

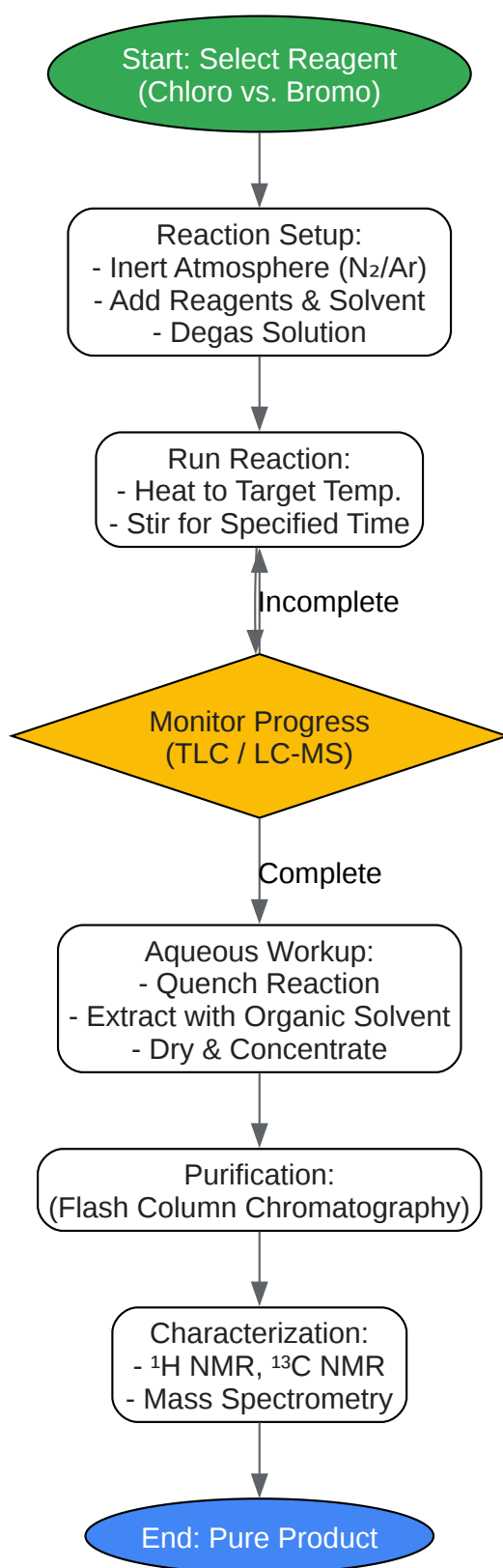
Cat. No.: B1588829

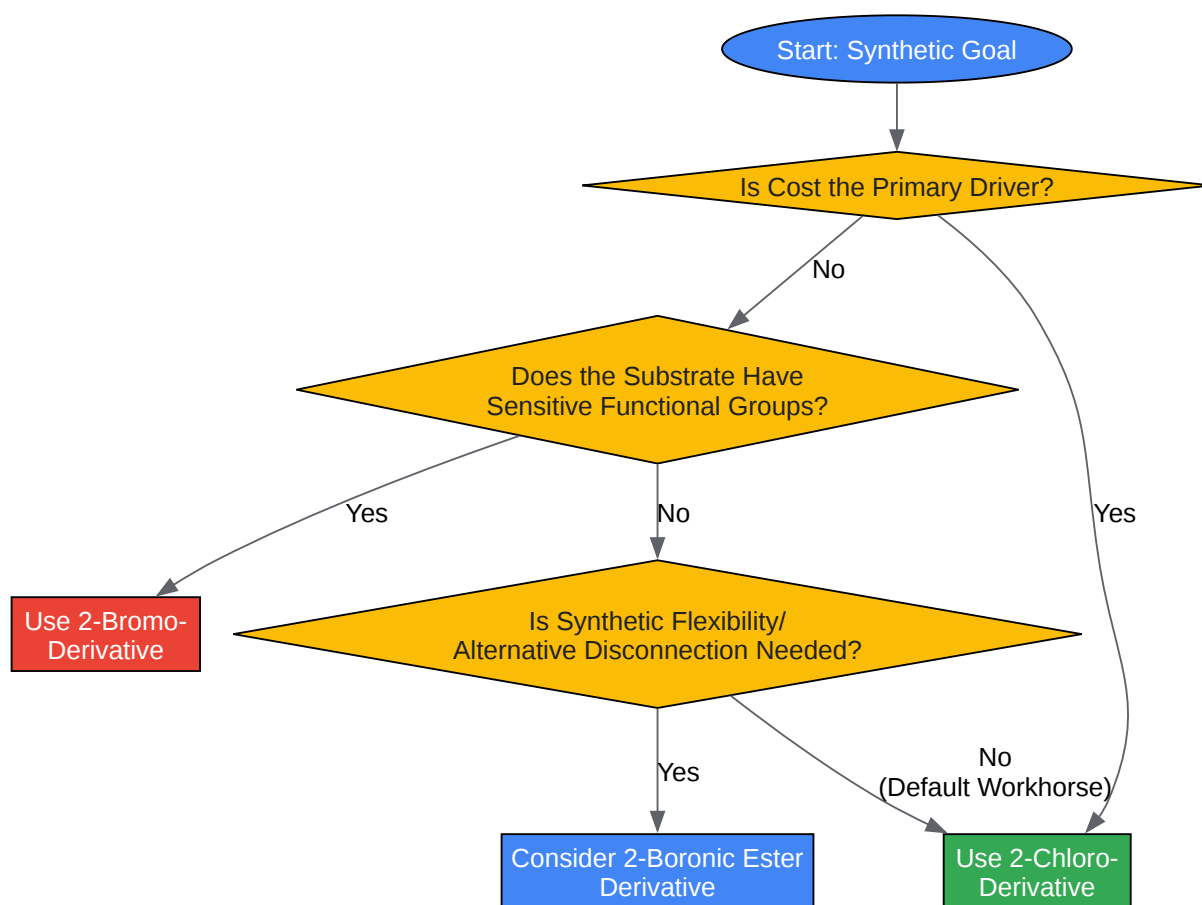
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At the heart of modern medicinal chemistry lies the power of palladium-catalyzed cross-coupling reactions. These transformations are responsible for creating a significant percentage of the C-C and C-N bonds in clinical candidates and approved drugs.^[1] Understanding the fundamental catalytic cycle is crucial for appreciating the subtle yet significant differences between halogenated reagents.







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References

- 1. Impact of Cross-Coupling Reactions in Drug Discovery and Development - PMC [pmc.ncbi.nlm.nih.gov]
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